

Safe Disposal of Atazanavir-d6: A Procedural Guide

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Compound of Interest		
Compound Name:	Atazanavir-d6	
Cat. No.:	B570378	Get Quote

The proper disposal of **Atazanavir-d6**, a deuterated analog of the antiretroviral medication Atazanavir, is critical for maintaining laboratory safety and ensuring environmental protection. As a substance intended for research use, **Atazanavir-d6** is classified as a hazardous chemical and requires a stringent disposal protocol in line with federal and local regulations.[1] This guide provides detailed, step-by-step instructions for researchers, scientists, and drug development professionals to safely manage and dispose of **Atazanavir-d6** waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Atazanavir-d6** with appropriate personal protective equipment (PPE). The Safety Data Sheet (SDS) for **Atazanavir-d6** indicates that it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1]

Required Personal Protective Equipment:



PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times to prevent eye contact.
Hand Protection	Chemical-resistant gloves	Nitrile or other compatible gloves should be used.
Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory	Fume Hood or Ventilated Area	Use only in a well-ventilated area to avoid inhalation.[1]

Step-by-Step Disposal Protocol for Atazanavir-d6

The disposal of **Atazanavir-d6** must comply with the guidelines for hazardous chemical waste established by regulatory bodies such as the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[2][3]

- 1. Waste Identification and Segregation:
- Identify as Hazardous Waste: At the point of generation, any unwanted **Atazanavir-d6**, including pure substance, contaminated lab supplies (e.g., pipette tips, gloves, absorbent paper), and empty containers, must be treated as hazardous waste.[4]
- Segregate Waste Streams: Do not mix Atazanavir-d6 waste with non-hazardous "lab trash" or other incompatible chemical waste streams.[5] Store it separately to prevent unintended reactions.
- 2. Waste Collection and Containment:
- Primary Container:
 - Solid Waste: For pure, unused Atazanavir-d6, the original manufacturer's container is the ideal choice for disposal.[6][7] For chemically contaminated solid waste like gloves and wipes, use a clear, double-bagged plastic bag.[6]

Safety Operating Guide



- Liquid Waste (if in solution): Use a designated, leak-proof container with a secure, screwon cap.[6] The container must be chemically compatible with the solvent used.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."[4][5]
 - The label must include the full chemical name: "Atazanavir-d6." Avoid using abbreviations or chemical formulas.[4]
 - Specify the associated hazards (e.g., "Toxic," "Irritant").[5]
- Secondary Containment: Place the primary waste container in a secondary container, such as a lab tray or dishpan, to contain any potential leaks or spills.[6] The secondary container must be able to hold 110% of the volume of the primary container.[6]
- 3. Storage in a Satellite Accumulation Area (SAA):
- Store the properly contained and labeled Atazanavir-d6 waste in a designated Satellite Accumulation Area within the laboratory.[5]
- Keep the waste container closed at all times, except when adding waste.[4][6]
- Do not accumulate more than 55 gallons of any single hazardous waste stream.[6]
- 4. Arranging for Disposal:
- Contact Environmental Health & Safety (EH&S): Once the waste container is full, or before
 the accumulation time limit is reached (typically 90 days from when waste is first added),
 request a hazardous waste collection through your institution's Environmental Health &
 Safety department.[6]
- Do Not Dispose Down the Drain: Under no circumstances should **Atazanavir-d6** or its containers be disposed of in the sink or regular trash.[2][8][9] The EPA's Subpart P regulations explicitly prohibit the sewering of hazardous waste pharmaceuticals.[2][8]
- Final Disposal Method: The collected hazardous waste will be transported to a permitted treatment, storage, and disposal facility (TSDF). The most common method for treating



pharmaceutical waste is high-temperature incineration.[2][3][10]

Disposal of Empty Containers

Even "empty" containers that held **Atazanavir-d6** are considered hazardous waste until properly decontaminated.

- Triple Rinsing: To render an empty container non-hazardous, it must be triple-rinsed.[4]
 - Rinse the container three times with a suitable solvent capable of removing the chemical residue.
 - Collect the rinsate and treat it as hazardous liquid waste.[4]
 - After the solvent rinse, triple-rinse with water.
- Disposal of Decontaminated Containers: Once triple-rinsed, the container can often be disposed of in the regular trash. However, consult your institutional guidelines.

Logical Workflow for Atazanavir-d6 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Atazanavir-d6** waste.

Caption: Atazanavir-d6 Disposal Workflow.

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